

Technical Guide: Solubility Profile of Methyl 1-Piperidineacetate

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Compound of Interest

Compound Name: *1-Piperidineacetic acid, methyl ester*

CAS No.: *58583-90-7*

Cat. No.: *B1623967*

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Compound Identity & Physicochemical Basis

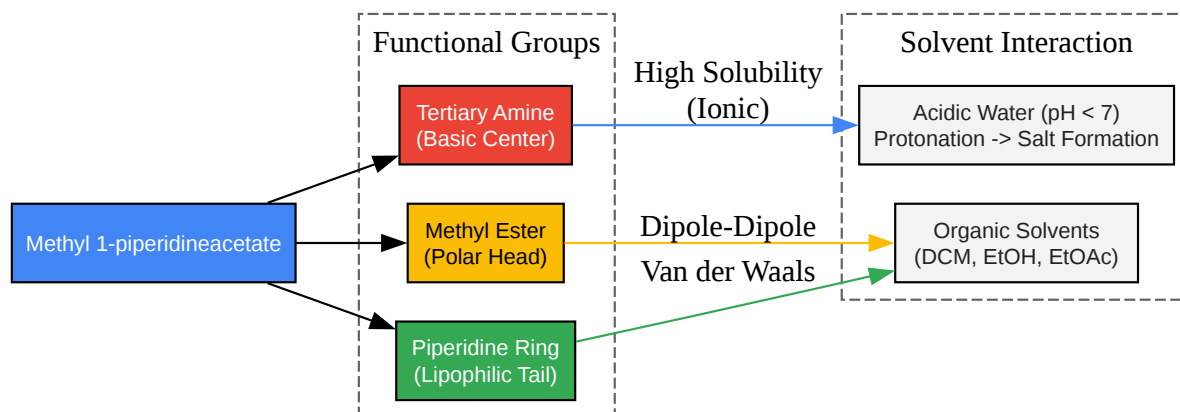
Methyl 1-piperidineacetate (also known as Methyl 2-(piperidin-1-yl)acetate) is a bifunctional intermediate combining a lipophilic piperidine ring with a polar methyl ester group.^[1] Its solubility behavior is governed by the interplay between the basic tertiary amine (proton acceptor) and the ester moiety (dipole-dipole interactions).^[1]

Property	Data
CAS Number	30894-33-0
IUPAC Name	Methyl 2-(piperidin-1-yl)acetate
Molecular Formula	C ₈ H ₁₅ NO ₂
Molecular Weight	157.21 g/mol
Physical State	Liquid (at 25°C)
Predicted LogP	~0.8 – 1.2 (Moderately Lipophilic)
pKa (Conj. [1] Acid)	~9.0 – 10.0 (Estimated, typical for N-alkyl piperidines)

Structural Solubility Prediction

The molecule exhibits amphiphilic character:

- Piperidine Ring: Hydrophobic domain, driving solubility in non-polar and chlorinated solvents.
[\[1\]](#)
- Tertiary Amine: Provides high basicity, allowing pH-switchable solubility in aqueous media (miscible at pH < 7).[\[1\]](#)
- Methyl Ester: Facilitates solubility in polar aprotic solvents (esters, ketones) but is susceptible to hydrolysis in strong aqueous base.[\[1\]](#)



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Figure 1: Structural determinants of solubility. The tertiary amine allows for pH-dependent aqueous solubility, while the piperidine ring ensures compatibility with organic solvents.

Solubility Profile in Organic Solvents[2]

The following data categorizes solvent compatibility based on polarity and functional interaction. As a liquid intermediate, "solubility" often refers to miscibility.[1]

Table 1: Qualitative Solubility Profile

Solvent Class	Specific Solvents	Solubility Rating	Mechanistic Insight
Chlorinated	Dichloromethane (DCM), Chloroform	Miscible / High	Excellent solvation of the amine and lipophilic ring. Preferred for extraction. [1]
Alcohols	Methanol, Ethanol, Isopropanol	Miscible	H-bonding with ester oxygen and amine nitrogen. [1] Suitable for hydrogenation or salt formation. [1]
Esters	Ethyl Acetate (EtOAc)	High	"Like-dissolves-like" interaction with the ester tail. [1] Standard solvent for workup/extraction. [1]
Ethers	THF, Diethyl Ether, MTBE	High	Good compatibility; THF is ideal for Grignard or reduction reactions involving this intermediate. [1]
Aprotic Polar	DMF, DMSO, Acetonitrile	Miscible	High dipole interactions. [1] Useful for nucleophilic substitution reactions. [1]
Hydrocarbons	Hexane, Heptane, Toluene	Moderate to High	Soluble, but may require cosolvents if polarity is high. Toluene is preferred for azeotropic drying. [1]
Water	Water (Neutral pH)	Moderate/Low	Limited by the lipophilic ring, though

the ester/amine adds some polarity.[\[1\]](#)

Water

Water (Acidic pH < 5)

High (Miscible)

Protonation of the amine forms a hydrophilic cationic salt.[\[1\]](#)

Application-Specific Solvent Selection

A. Synthesis & Reaction Media[\[1\]](#)

- Alkylation/Acylation: Use THF or DCM.[\[1\]](#) These solvents dissolve the free base completely and do not interfere with standard coupling reagents (e.g., DCC, EDC).
- Hydrogenation: Use Ethanol or Methanol.[\[1\]](#) The compound is stable in alcohols, and they facilitate Pd/C catalyzed reactions if the piperidine ring needs modification.[\[1\]](#)

B. Extraction & Workup (The "pH Switch")

The most effective purification strategy leverages the basicity of the piperidine nitrogen.[\[1\]](#)

- Acidify the mixture (pH ~2) to drive the compound into the aqueous phase (as the ammonium salt), washing away non-basic impurities with organic solvent.[\[1\]](#)
- Basify the aqueous phase (pH ~10-12) to regenerate the free base.[\[1\]](#)
- Extract the free base into DCM or Ethyl Acetate.[\[1\]](#)

C. Crystallization

As the free base is a liquid, crystallization is relevant only for salt forms (e.g., Hydrochloride or Oxalate salts).

- Solvent System: Isopropanol/Ether or Ethanol/EtOAc mixtures are effective for precipitating the HCl salt.[\[1\]](#)

Experimental Protocols

Protocol 1: Gravimetric Determination of Saturation Solubility

Use this protocol if precise g/L data is required for a specific solvent.^[1]

- Preparation: Add excess Methyl 1-piperidineacetate (liquid) to a glass vial containing 5.0 mL of the test solvent.
- Equilibration: Vortex for 5 minutes, then shake at 25°C for 24 hours.
- Separation: If a biphasic system forms (saturation reached), centrifuge at 3000 rpm for 10 minutes.
- Sampling: Carefully remove 1.0 mL of the saturated solvent layer (supernatant).^[1]
- Drying: Evaporate the solvent in a pre-weighed vial under vacuum/nitrogen stream until constant weight is achieved.
- Calculation:

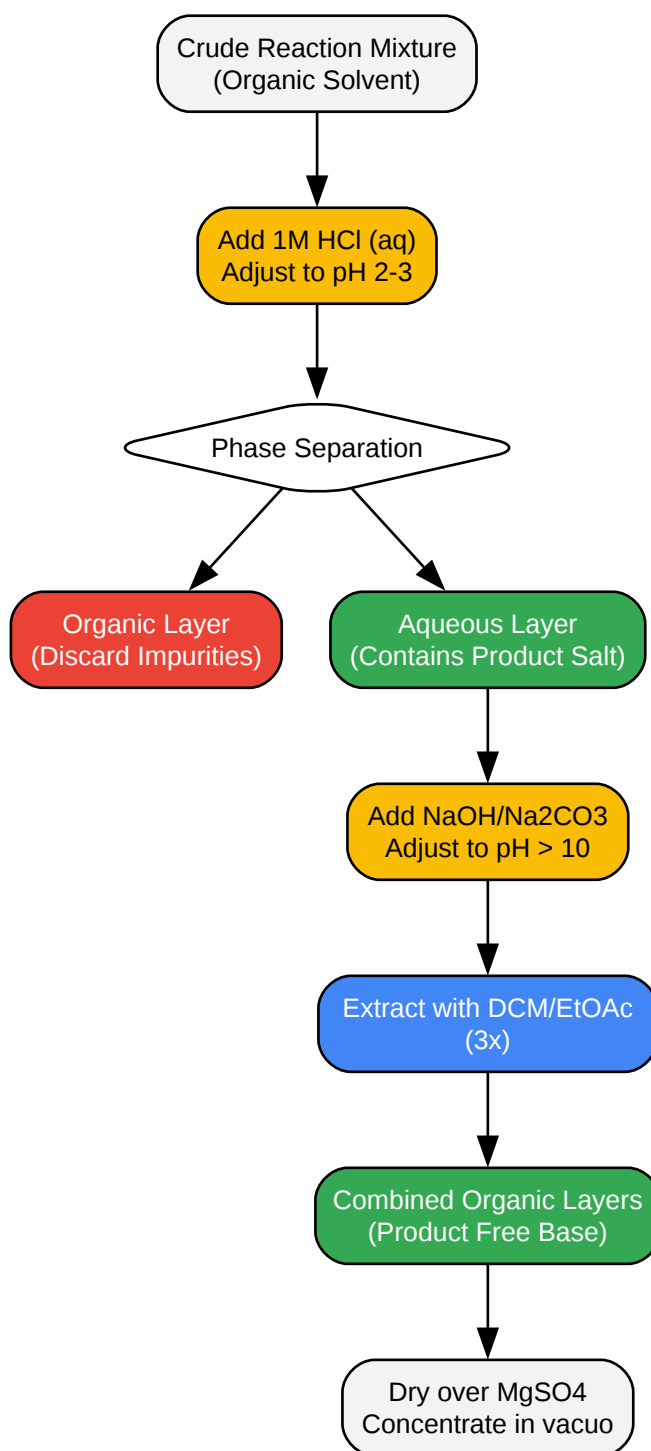
Where

is solubility (mg/mL) and

is volume (mL).^[1]

Protocol 2: pH-Dependent Partitioning (Purification Workflow)

Standard operating procedure for isolating the compound from reaction mixtures.



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Figure 2: Acid-Base extraction workflow utilizing the amine functionality for purification.

Safety and Stability

- Hydrolysis Risk: Avoid prolonged exposure to strong aqueous bases (pH > 12) or acids at elevated temperatures, as the methyl ester can hydrolyze to the carboxylic acid (1-piperidineacetic acid).[1]
- Flammability: As a liquid organic intermediate, treat as a flammable liquid.[1][2] Ensure proper grounding when transferring in non-conductive solvents like Hexane.[1]
- Toxicology: Piperidine derivatives can be irritants.[1][3] Handle in a fume hood with nitrile gloves.[1]

References

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